

# 4-(2-Fluorophenoxymethyl)benzonitrile chemical properties

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## Compound of Interest

Compound Name: 4-(2-Fluorophenoxymethyl)benzonitrile

Cat. No.: B1291947

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## Technical Guide: 4-(2-Fluorophenoxymethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical guide provides a comprehensive overview of the known chemical properties of **4-(2-Fluorophenoxymethyl)benzonitrile**. Due to the limited availability of public data for this specific compound, this guide also includes a proposed synthesis methodology based on established chemical principles. All quantitative data found in public sources has been summarized for clarity.

### Chemical Properties

The fundamental chemical properties of **4-(2-Fluorophenoxymethyl)benzonitrile** are detailed below. It is important to note that experimental physical properties such as melting and boiling points are not readily available in published literature.

Property	Value	Source
CAS Number	1016780-76-9	AccelaChemBio, CymitQuimica[1][2]
Molecular Formula	C <sub>14</sub> H <sub>10</sub> FNO	CymitQuimica[2]
Molecular Weight	227.23 g/mol	CymitQuimica[2]
Purity	≥ 95%	CymitQuimica[2]

## Experimental Protocols

### Proposed Synthesis: Williamson Ether Synthesis

A standard and widely applicable method for the synthesis of ethers such as **4-(2-Fluorophenoxymethyl)benzonitrile** is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this proposed protocol, 2-fluorophenol is deprotonated by a base to form the corresponding phenoxide, which then acts as a nucleophile, attacking the electrophilic carbon of 4-(bromomethyl)benzonitrile.

Materials:

- 4-(Bromomethyl)benzonitrile
- 2-Fluorophenol
- Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) or Sodium Hydride (NaH)
- Anhydrous polar aprotic solvent (e.g., N,N-Dimethylformamide (DMF) or Acetonitrile)
- Deionized water
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- To a solution of 2-fluorophenol in the chosen anhydrous solvent, add a suitable base such as potassium carbonate or sodium hydride at room temperature under an inert atmosphere (e.g., nitrogen or argon).
- Stir the mixture at room temperature for a designated period to allow for the formation of the 2-fluorophenoxide salt.
- Add a solution of 4-(bromomethyl)benzonitrile in the same anhydrous solvent to the reaction mixture.
- Heat the reaction mixture to an appropriate temperature (e.g., 60-80 °C) and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature and quench with deionized water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel to yield pure **4-(2-Fluorophenoxymethyl)benzonitrile**.

## Spectroscopic Data

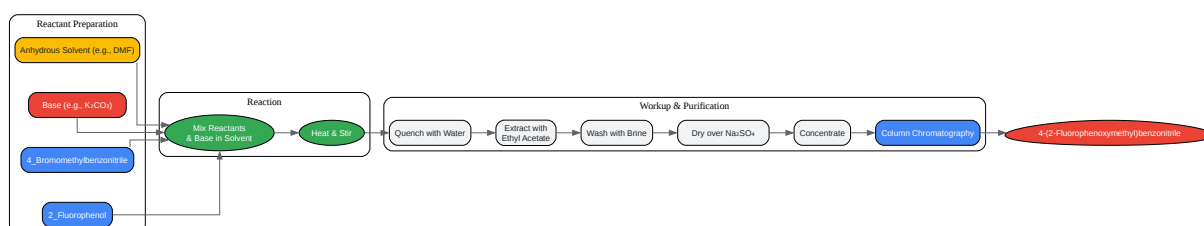
Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **4-(2-Fluorophenoxymethyl)benzonitrile** is not available in the public domain based on the conducted searches. For definitive structural confirmation and purity assessment, it is recommended to acquire these spectra upon synthesis of the compound.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity or any associated signaling pathways for **4-(2-Fluorophenoxymethyl)benzonitrile**. Further research would be required to determine its pharmacological properties and mechanism of action.

## Visualizations

Below is a diagram illustrating the proposed experimental workflow for the synthesis of **4-(2-Fluorophenoxymethyl)benzonitrile**.



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Caption: Proposed Williamson Ether Synthesis Workflow.

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]

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